

# Essential Safety and Logistics for Handling N-methyl-N-nitroso-2-propanamine

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## Compound of Interest

Compound Name: *N-methyl-N-nitroso-2-propanamine*

Cat. No.: *B1595685*

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This document provides critical safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for the handling of **N-methyl-N-nitroso-2-propanamine**. This substance is a suspected carcinogen and requires strict adherence to safety procedures to minimize exposure risk.






## Hazard Identification and Chemical Properties

**N-methyl-N-nitroso-2-propanamine** is a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled.<sup>[1]</sup> It is classified as a carcinogen (Category 1B).<sup>[1]</sup> All personnel must be thoroughly familiar with the hazards before handling this compound.

Table 1: Chemical and Physical Properties of **N-methyl-N-nitroso-2-propanamine**

Property	Value	Source
CAS Number	30533-08-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C4H10N2O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	102.14 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	87.6-87.9 °C (at 40 Torr)	<a href="#">[6]</a>
Density	0.9452 g/cm <sup>3</sup>	<a href="#">[6]</a>

Table 2: GHS Hazard Information for **N-methyl-N-nitroso-2-propanamine**

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)		Danger	H226: Flammable liquid and vapor[1]
Acute toxicity, oral (Category 4)		Warning	H302: Harmful if swallowed[1]
Acute toxicity, dermal (Category 4)		Warning	H312: Harmful in contact with skin[1]
Acute toxicity, inhalation (Category 4)		Warning	H332: Harmful if inhaled[1]
Carcinogenicity (Category 1B)		Danger	H350: May cause cancer[1]

## Personal Protective Equipment (PPE)

Due to the carcinogenic nature of **N-methyl-N-nitroso-2-propanamine**, a comprehensive PPE strategy is mandatory to prevent all routes of exposure.

Table 3: Recommended Personal Protective Equipment

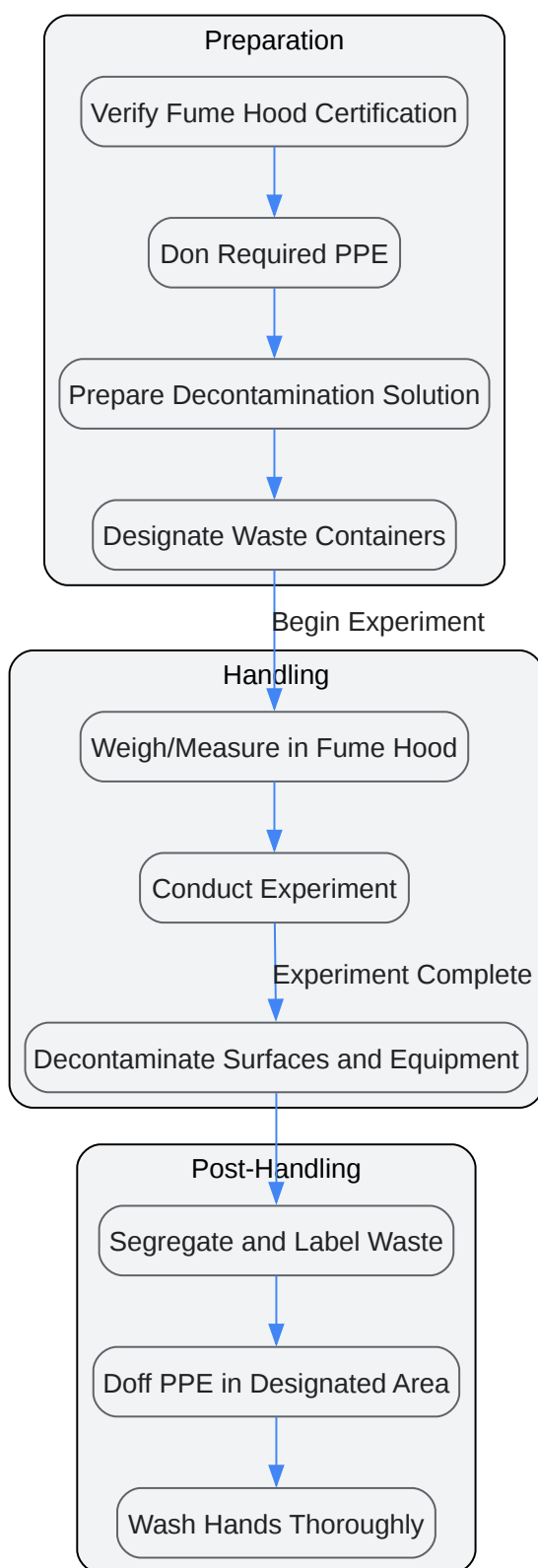
Protection Type	Specification	Rationale
Hand Protection	Butyl Rubber Gloves (double gloving recommended)	Butyl rubber is recommended for protection against nitro-compounds.[7] Given the high toxicity, double gloving provides an additional layer of safety.
Respiratory Protection	Full-face respirator with a combination Organic Vapor (OV) and P100 (particulate) cartridge	This combination protects against both the volatile organic nature of the compound and any potential aerosols.[8][9][10] A full-face respirator also provides eye and face protection.
Eye Protection	Chemical safety goggles and a face shield (if not using a full-face respirator)	Protects against splashes and vapors.
Skin and Body Protection	Disposable, solid-front chemical-resistant gown with tight-fitting cuffs over a lab coat.	Provides a barrier against skin contact. The disposable nature prevents cross-contamination.
Foot Protection	Closed-toe shoes and disposable shoe covers.	Protects feet from spills and prevents the tracking of contaminants outside the work area.

Note: Specific breakthrough times for **N-methyl-N-nitroso-2-propanamine** with butyl rubber gloves are not readily available. It is crucial to consult the glove manufacturer's specific chemical resistance data. If manufacturer data is unavailable, gloves should be changed immediately upon any suspected contact.

## Safe Handling and Operational Plan

All work with **N-methyl-N-nitroso-2-propanamine** must be conducted in a designated area within a certified chemical fume hood.

## Experimental Workflow



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**Figure 1.** Safe Handling Workflow for **N-methyl-N-nitroso-2-propanamine**.

## Disposal Plan

Disposal of **N-methyl-N-nitroso-2-propanamine** and all contaminated materials must be handled as hazardous waste. A chemical degradation method is recommended for bulk quantities and concentrated solutions.

## Chemical Degradation Protocol

A recommended method for the destruction of N-nitroso compounds involves reduction with a nickel-aluminum (Ni-Al) alloy in a basic solution. This method has been shown to be effective for various N-nitroso compounds.

Experimental Protocol for Degradation:

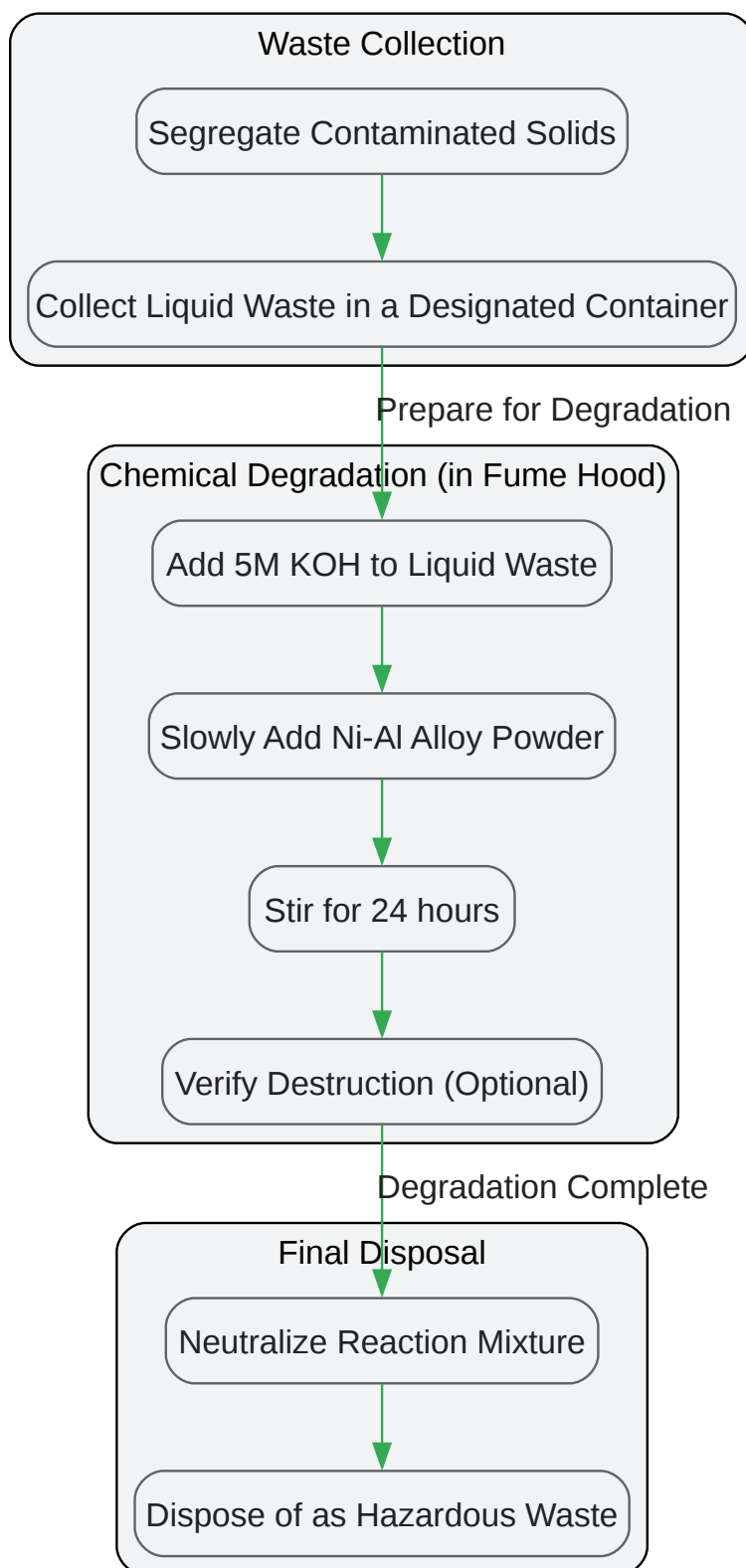
Disclaimer: This is a general guideline based on available literature. It is imperative to conduct a thorough risk assessment and a small-scale test reaction before proceeding with bulk degradation.

- **Preparation:** In a chemical fume hood, prepare a reaction vessel of appropriate size to accommodate the waste solution and the reagents, allowing for potential gas evolution. The vessel should be equipped with a magnetic stirrer.
- **Reagent Addition:** For each volume of N-nitroso compound waste, cautiously add an equal volume of a 5 M potassium hydroxide (KOH) solution.
- **Degradation:** While stirring the basic waste solution, slowly add an excess of nickel-aluminum alloy powder in small portions. The reaction is exothermic and will generate hydrogen gas. Ensure adequate ventilation and avoid sources of ignition.
- **Reaction Time:** Continue stirring the mixture at room temperature. The degradation time will vary depending on the concentration of the N-nitroso compound. It is recommended to stir for a minimum of 24 hours.
- **Verification of Destruction (Optional but Recommended):** If analytical capabilities are available (e.g., GC-MS), a sample of the reaction mixture can be carefully quenched and analyzed to confirm the absence of the N-nitroso compound.

- **Neutralization and Disposal:** Once the degradation is complete, cautiously neutralize the basic solution with a suitable acid (e.g., hydrochloric acid). The final, neutralized solution and the solid nickel and aluminum residues should be disposed of as hazardous waste according to institutional and local regulations.

## Disposal Workflow





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**Figure 2.** Disposal Workflow for **N-methyl-N-nitroso-2-propanamine**.

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## References

- 1. N-methyl-N-nitroso-2-propanamine | C<sub>4</sub>H<sub>10</sub>N<sub>2</sub>O | CID 92271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Propanamine, N-methyl-N-nitroso- [webbook.nist.gov]
- 3. N-Methyl-N-nitroso-2-propanamine | LGC Standards [lgcstandards.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. N-Methyl-N-nitroso-2-propanamine | CAS No- 30533-08-5 | Simson Pharma Limited [simsonpharma.com]
- 6. N-Methyl-N-nitroso-2-propanamine , ≥95% , 30533-08-5 - CookeChem [cookechem.com]
- 7. safety.fsu.edu [safety.fsu.edu]
- 8. North cartridge/P100 filter for respirators series 5400, 7600 & 7700 | Sylprotec.com [sylprotec.com]
- 9. theridgepro.com [theridgepro.com]
- 10. parcilsafety.com [parcilsafety.com]
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